

(+)-Metconazole chemical structure and properties

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Compound of Interest

Compound Name: (+)-Metconazole

Cat. No.: B1254978

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An In-depth Technical Guide to **(+)-Metconazole**

For Researchers, Scientists, and Drug Development Professionals

Introduction

Metconazole is a broad-spectrum triazole fungicide utilized for controlling a range of fungal diseases in crops.[1][2] It functions as a systemic fungicide, inhibiting the biosynthesis of ergosterol, an essential component of fungal cell membranes.[2][3][4] This guide provides a comprehensive overview of the chemical structure and properties of **(+)-metconazole**, with a focus on its technical specifications for research and development applications.

Chemical Structure and Identification

Metconazole possesses two chiral centers, resulting in four distinct stereoisomers.[5][6][7] The commercial product is typically a mixture of these isomers.[8] The cis-isomers, a racemic mixture of (1R, 5S) and (1S, 5R) configurations, are reported to be more biologically active than the trans-isomers.[7][8] Specifically, the (1S, 5R) isomer has been identified as the most bioactive form.[4]

Table 1: Chemical Identifiers for Metconazole

Identifier	Value	Reference
IUPAC Name	5-[(4-chlorophenyl)methyl]-2,2-dimethyl-1-(1,2,4-triazol-1-ylmethyl)cyclopentan-1-ol	[9][10][11]
CAS Number	125116-23-6	[3][8][9][12][13][14]
Chemical Formula	C ₁₇ H ₂₂ ClN ₃ O	[3][9][12][14][15]
Molecular Weight	319.83 g/mol	[8][12][14][15]
InChI Key	XWPZUHJBOLQNMN-UHFFFAOYSA-N	[10][14]

Physicochemical Properties

The physical and chemical properties of metconazole are crucial for its formulation, application, and environmental fate.

Table 2: Physical Properties of Metconazole

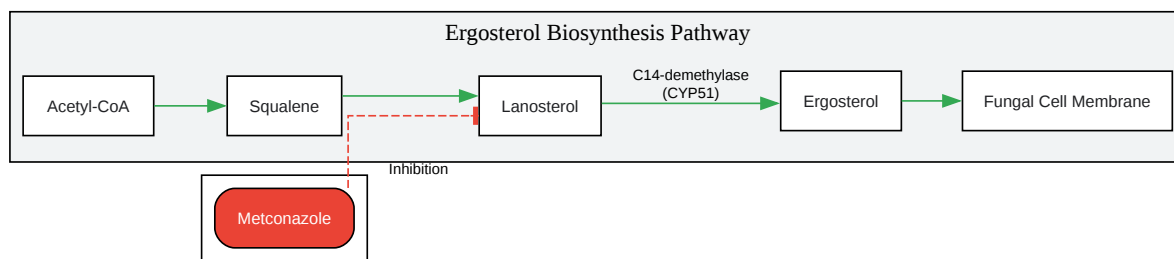
Property	Value	Reference
Physical State	White, odorless crystalline solid	[3]
Melting Point	100 - 114 °C (mixture of isomers)	[3][8][13][16]
113 - 114 °C (cis-form)	[8]	
90 - 92 °C (trans-form)	[8]	
Boiling Point	Approximately 285 °C	[3][13]
Vapor Pressure	1.23 x 10 ⁻⁵ Pa (at 20 °C)	[3]
Relative Density	1.14 - 1.307 (at 20 °C)	[3][16]

Table 3: Solubility and Partition Coefficients of Metconazole

Property	Value	Reference
Solubility in Water (20 °C)	15 - 30.4 mg/L	[3][8][17]
18.7 ± 1.0 mg/L (cis-isomer)	[16]	
13.6 ± 1.7 mg/L (trans-isomer)	[16]	
Solubility in Organic Solvents (20 °C)		
Acetone	238.9 - 363 g/L	[3][17]
Dichloromethane	481 g/L	[17]
Ethyl Acetate	260 g/L	[17]
Hexane	1.40 g/L	[17]
Methanol	235 - 403 g/L	[3][17]
2-Propanol	132 g/L	[17]
Toluene	103 g/L	[17]
Partition Coefficient (log Kow)	3.85 (at 25 °C)	[3][17]
Dissociation Constant (pKa)	pKa1 = 1.08, pKa2 = 11.38	[17]

Biological Activity and Mode of Action

Metconazole's fungicidal activity stems from its ability to inhibit the C14-demethylase enzyme, which is critical in the ergosterol biosynthesis pathway in fungi.[3][4][9] Ergosterol is a vital component of the fungal cell membrane, and its disruption leads to cell death.



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Caption: Inhibition of the ergosterol biosynthesis pathway by metconazole.

Toxicology Summary

Table 4: Toxicological Data for Metconazole

Endpoint	Value	Reference
Oral Acute Reference Dose (RfDoa)	0.3 mg/kg-day	[9]
Oral Chronic Reference Dose (RfDoc)	0.04 mg/kg-day	[9]
Hazard Classifications	Acute Tox. 4 (Oral), Repr. 2, Aquatic Chronic 2	
Hazard Statements	H302: Harmful if swallowed H361d: Suspected of damaging the unborn child H411: Toxic to aquatic life with long lasting effects	[3]

Experimental Protocols

Analytical Method for Metconazole Residue Analysis in Water

This protocol is based on the principles outlined in BASF Analytical Method No. D1501/01 for the determination of metconazole residues in drinking and surface water.[\[18\]](#)

1. Principle: Residues of metconazole are quantified using High-Performance Liquid Chromatography (HPLC) coupled with electrospray ionization tandem mass spectrometry (MS/MS).[\[18\]](#)

2. Reagents and Materials:

- Metconazole analytical standard
- Methanol, HPLC grade
- Formic acid, concentrated
- Water, HPLC grade
- Volumetric flasks
- Pipettes
- Sonicator/Vortex mixer

3. Standard Preparation:

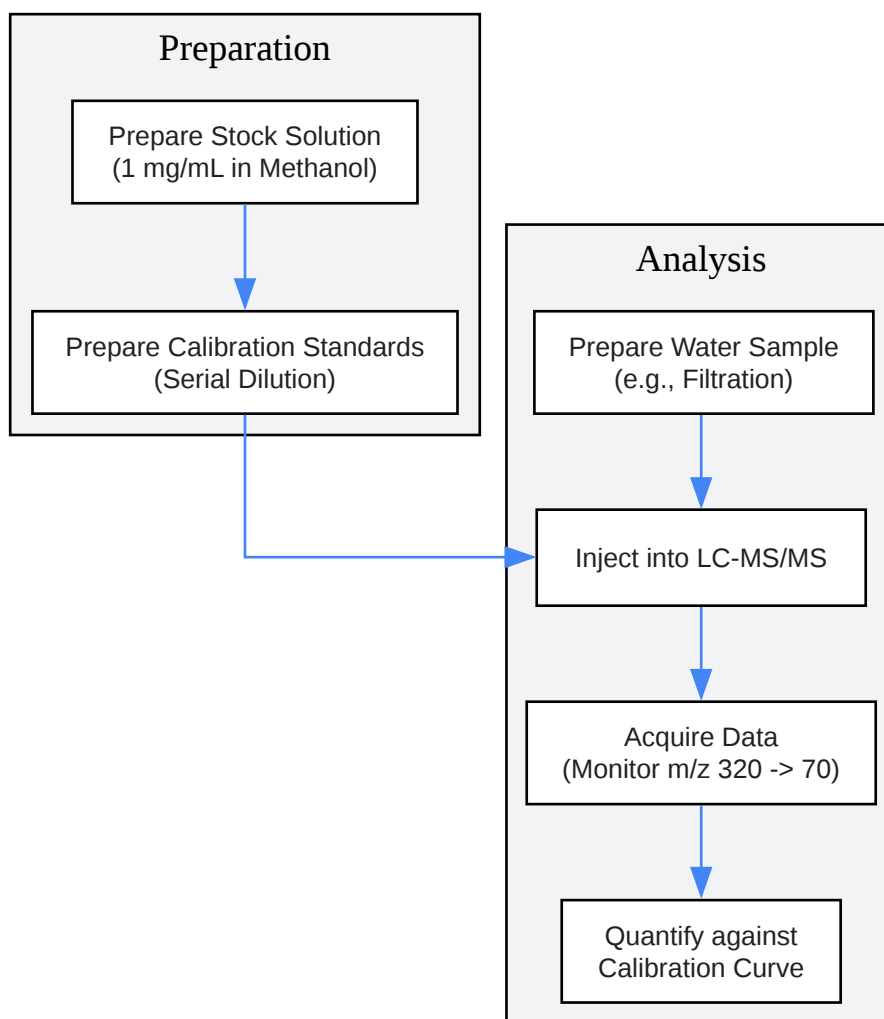
- Stock Solution (1 mg/mL): Accurately weigh 10 mg of the metconazole reference standard into a 10 mL volumetric flask. Dissolve and dilute to the mark with methanol. Ensure complete dissolution by sonication or vortexing.[\[18\]](#) This solution is stable for at least 3 months when stored under refrigeration.[\[18\]](#)
- Working Solutions: Prepare a series of calibration standards by serial dilution of the stock solution with an appropriate solvent mixture (e.g., 0.1% formic acid in methanol).[\[18\]](#)

4. Sample Preparation:

- Water samples are typically analyzed directly or after a simple filtration step.

5. LC-MS/MS Analysis:

- HPLC System: A standard HPLC system capable of gradient elution.
- Mass Spectrometer: A tandem mass spectrometer with an electrospray ionization (ESI) source.
- Detection: Monitor the ion transitions for metconazole. The primary transition for quantification is typically m/z 320 $\rightarrow$ 70, with a confirmatory transition at m/z 322 $\rightarrow$ 70.[\[18\]](#)
- Quantification: Calculate the concentration of metconazole in the samples by comparing the peak areas to those of the external calibration standards.[\[18\]](#)



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Caption: General workflow for the analysis of metconazole in water samples.

Conclusion

This technical guide provides essential data on the chemical structure, physicochemical properties, biological activity, and analytical methodology for **(+)-metconazole**. The information compiled herein serves as a valuable resource for researchers, scientists, and professionals involved in the development and assessment of this important fungicide.

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References

- 1. Toxicity, bioactivity of triazole fungicide metconazole and its effect on mycotoxin production by *Fusarium verticillioides*: New perspective from an enantiomeric level - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Page loading... [wap.guidechem.com]
- 3. METCONAZOLE | 125116-23-6 [chemicalbook.com]
- 4. journals.iucr.org [journals.iucr.org]
- 5. Enantiomer/stereoisomer-specific residues of metalaxyl, napropamide, triticonazole, and metconazole in agricultural soils across China - ProQuest [proquest.com]
- 6. Enantiomer/stereoisomer-specific residues of metalaxyl, napropamide, triticonazole, and metconazole in agricultural soils across China - ProQuest [proquest.com]
- 7. Metconazole [sitem.herts.ac.uk]
- 8. Metconazole [drugfuture.com]
- 9. Metconazole | C₁₇H₂₂ClN₃O | CID 86210 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 10. bcpcpesticidecompendium.org [bcpcpesticidecompendium.org]
- 11. Metconazole | CAS 125116-23-6 | LGC Standards [lgcstandards.com]

- 12. scbt.com [scbt.com]
- 13. accustandard.com [accustandard.com]
- 14. Metconazol PESTANAL®, analytical standard, mixture of stereoisomers | Sigma-Aldrich [sigmaaldrich.com]
- 15. merckindex.rsc.org [merckindex.rsc.org]
- 16. Document Display (PURL) | NSCEP | US EPA [nepis.epa.gov]
- 17. agriculture.basf.com [agriculture.basf.com]
- 18. epa.gov [epa.gov]
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